

2-(2-Ethoxyethoxy)ethanamine safety data sheet (SDS) PDF

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Compound of Interest

Compound Name: 2-(2-Ethoxyethoxy)ethanamine

CAS No.: 23702-88-7

Cat. No.: B2736734

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Technical Guide: 2-(2-Ethoxyethoxy)ethanamine

Synonyms: Diethylene glycol monoethyl ether amine; 2-(2-Ethoxyethoxy)ethylamine; Amino-PEG2-Et. CAS Number: 23702-88-7 Molecular Formula: $C_6H_{15}NO_2$ Molecular Weight: 133.19 g/mol [\[1\]](#)

Part 1: Chemical Architecture & Properties

This molecule functions as a heterobifunctional linker precursor. Its structure consists of a primary amine terminus (reactive nucleophile) connected to an ethyl ether tail via a short polyethylene glycol (PEG) spacer. This amphiphilic architecture allows it to modulate the solubility and pharmacokinetics of conjugated small molecules, making it a critical component in PROTAC® (Proteolysis Targeting Chimera) and ADC (Antibody-Drug Conjugate) linkerology.

Physicochemical Data Table

Property	Value	Context for Researchers
Physical State	Liquid (Clear/Colorless)	Easy to dispense volumetrically; miscible in polar organic solvents (DMSO, DMF, MeOH).
Density	~0.92 g/mL	Essential for calculating stoichiometric equivalents in liquid handling.
Refractive Index	~1.429	Verification of purity via refractometry.
Boiling Point	>200°C (Predicted)	Low volatility reduces inhalation risk compared to lower alkyl amines, but vapor pressure still necessitates ventilation.
pKa (Conjugate Acid)	~9.5 - 10.0 (Est.)	The primary amine is moderately basic; it will exist as a cation () at physiological pH.
Solubility	Water, Alcohols, DCM	Excellent solubility in both aqueous buffers and organic synthesis solvents.

Part 2: Hazard Profiling & Toxicology (The "Why")

Unlike generic SDS summaries, this section analyzes the mechanism of toxicity to inform your risk assessment.

Corrosivity Mechanism (Skin/Eye)[3][4]

- Hazard Classification: Skin Corr. 1B / Eye Dam. 1 (Inferred from structural analogs like 2-methoxyethanamine).

- Mechanism: The unhindered primary amine lone pair is highly nucleophilic and basic. Upon contact with tissue, it catalyzes the alkaline hydrolysis of cellular lipids (saponification) and denatures proteins (liquefaction necrosis).
- Implication: Unlike acid burns which form a protective eschar (coagulative necrosis), amine burns penetrate deep into tissue until neutralized. Immediate irrigation is non-negotiable.

Reactivity Hazards

- Carbamate Formation: Primary amines react rapidly with atmospheric

to form carbamate salts.
 - Observation: White crust formation on the cap or turbidity in the liquid.
 - Prevention:[2] Must be stored under inert atmosphere (Argon/Nitrogen).
- Incompatibility: Violent reaction with strong oxidizers, acid chlorides, and anhydrides.[3]

Part 3: Strategic Safety Protocols

This workflow is designed to prevent exposure and maintain reagent integrity.

Engineering Controls & PPE[3][5]

- Ventilation: Handle strictly within a certified chemical fume hood.
- Glove Selection:
 - Recommended: Nitrile (Double gloving recommended for synthesis).
 - Avoid: Latex (poor chemical resistance to amines).
- Eye Protection: Chemical splash goggles. Face shield required if dispensing >50 mL.

Storage Logic[6]

- Temperature: 2–8°C.[4] Cold storage slows oxidation and degradation.

- Atmosphere: Hygroscopic & Air Sensitive. Purge headspace with Nitrogen or Argon after every use. Seal with Parafilm®.

Diagram: Safe Handling Workflow

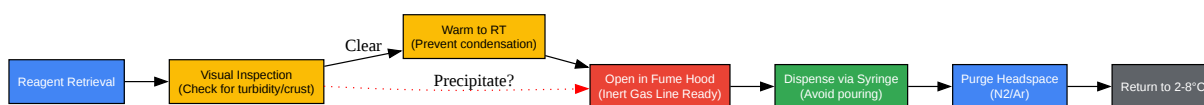


Fig 1: Inert Atmosphere Handling Protocol for Amine Reagents

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Part 4: Emergency Response

Self-validating protocol: If you cannot access the safety shower within 10 seconds, your workspace is non-compliant.

Scenario	Immediate Action	Mechanistic Rationale
Skin Contact	Flush for 15+ mins with tepid water.[3] Do not use vinegar.	Water dilutes the base and removes heat. Acid neutralization (vinegar) is exothermic and can worsen the burn.
Eye Contact	Irrigate immediately. Hold eyelids apart.	Alkaline substances penetrate the cornea rapidly; seconds determine the risk of blindness.
Spill (<10 mL)	Absorb with vermiculite or chem-pads.	Do not use paper towels (rapid oxidation risk).
Spill (>100 mL)	Evacuate. Call EHS.	Vapor concentration may exceed STEL (Short-Term Exposure Limit).

Part 5: Research Applications (Linkerology)

In drug discovery, **2-(2-Ethoxyethoxy)ethanamine** is a "spacer" unit. It provides a specific distance (approx. 9-12 Å) between two functional motifs without adding significant lipophilicity or steric bulk.

Synthesis Workflow: Amide Bond Formation

The most common reaction is coupling the amine to a carboxylic acid (e.g., on a drug scaffold) using standard coupling agents (HATU/EDC).

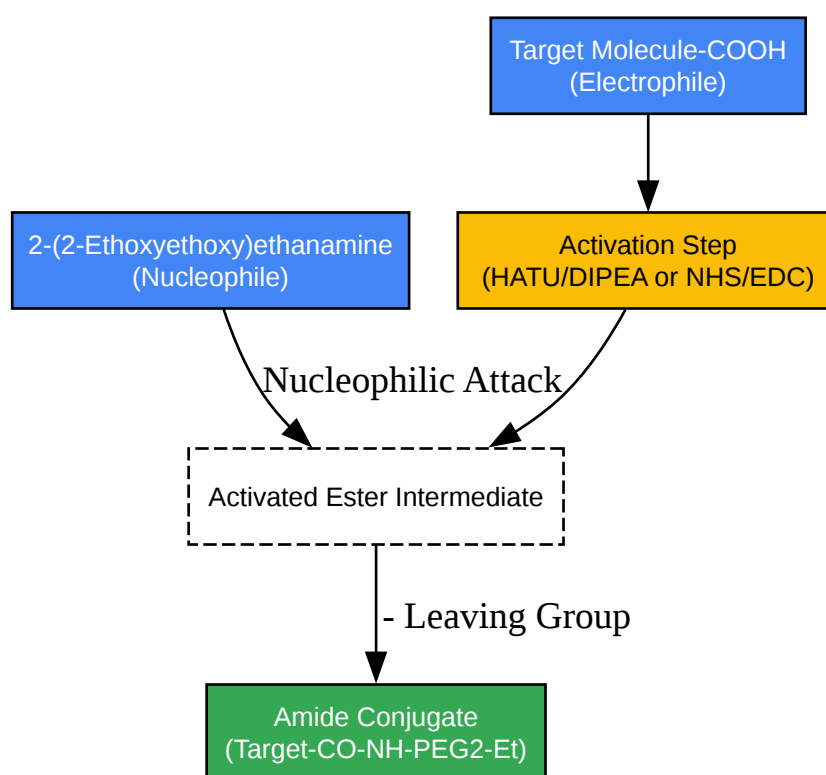


Fig 2: Standard Bioconjugation Logic for PEG-Amine Linkers

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Critical Experimental Notes

- **Stoichiometry:** Use a slight excess (1.2 – 1.5 eq) of the amine if the acid is the precious component.
- **pH Control:** Maintain reaction pH between 8.0 – 9.0. Below pH 8, the amine is protonated (

) and non-nucleophilic. Above pH 10, hydrolysis of the active ester competes.

- Quenching: Residual amine can be scavenged using an isocyanate resin or removed via acidic workup (if the product is acid-stable).

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